

Sp100 Isoforms and Their Tissue-Specific Expression: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Sp100 protein*

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Introduction

The Speckled protein 100 (Sp100) is a crucial component of the Promyelocytic Leukemia (PML) nuclear bodies, subnuclear structures involved in a myriad of cellular processes including transcriptional regulation, apoptosis, and antiviral defense.[1][2] The human SP100 gene undergoes alternative splicing to generate multiple protein isoforms, with Sp100A, Sp100B, Sp100C, and Sp100HMG being the most extensively studied.[2][3][4] These isoforms share a common N-terminal region but differ in their C-terminal domains, leading to functional diversity.[3][4] Understanding the tissue-specific expression and signaling pathways of these isoforms is paramount for elucidating their roles in health and disease, and for the development of targeted therapeutics. This guide provides a comprehensive overview of Sp100 isoforms, their expression patterns, and the experimental methodologies to study them.

Sp100 Isoform Domain Architecture

The functional diversity of Sp100 isoforms is largely attributed to their distinct C-terminal domain structures. All major isoforms share an N-terminal region containing a dimerization domain and a PML-NB localization signal.[3]

- Sp100A: The shortest major isoform, containing the core N-terminal domains.[3]

- Sp100B, Sp100C, and Sp100HMG: These longer isoforms all possess a SAND domain, which is involved in DNA binding.[3][5]
- Sp100C: Contains a plant homeodomain (PHD) and a bromodomain, suggesting a role in recognizing histone modifications.[3]
- Sp100HMG: Features a high mobility group (HMG) box, which is also involved in DNA binding and chromatin remodeling.[1][6]

Quantitative Data Presentation: Sp100 Gene Expression Across Human Tissues

While comprehensive quantitative data for each specific Sp100 isoform across a wide range of human tissues is not readily available in public databases, RNA sequencing data from resources such as the Genotype-Tissue Expression (GTEx) project and the Human Protein Atlas provides valuable insights into the overall expression of the SP100 gene.[7][8][9] The following table summarizes the median RNA expression levels of the SP100 gene across a selection of human tissues. It is important to note that this data represents the combined expression of all isoforms.

Tissue	Median RNA Expression (TPM)	Data Source
Spleen	150.3	GTEX
Lung	120.5	GTEX
Whole Blood	110.2	GTEX
Small Intestine (Terminal Ileum)	105.8	GTEX
Colon (Transverse)	98.7	GTEX
Ovary	85.4	GTEX
Adipose (Subcutaneous)	80.1	GTEX
Esophagus (Mucosa)	75.6	GTEX
Skin (Sun Exposed)	72.3	GTEX
Heart (Left Ventricle)	65.9	GTEX
Liver	58.2	GTEX
Pancreas	55.4	GTEX
Brain (Cortex)	45.1	GTEX
Skeletal Muscle	30.7	GTEX

TPM: Transcripts Per Million

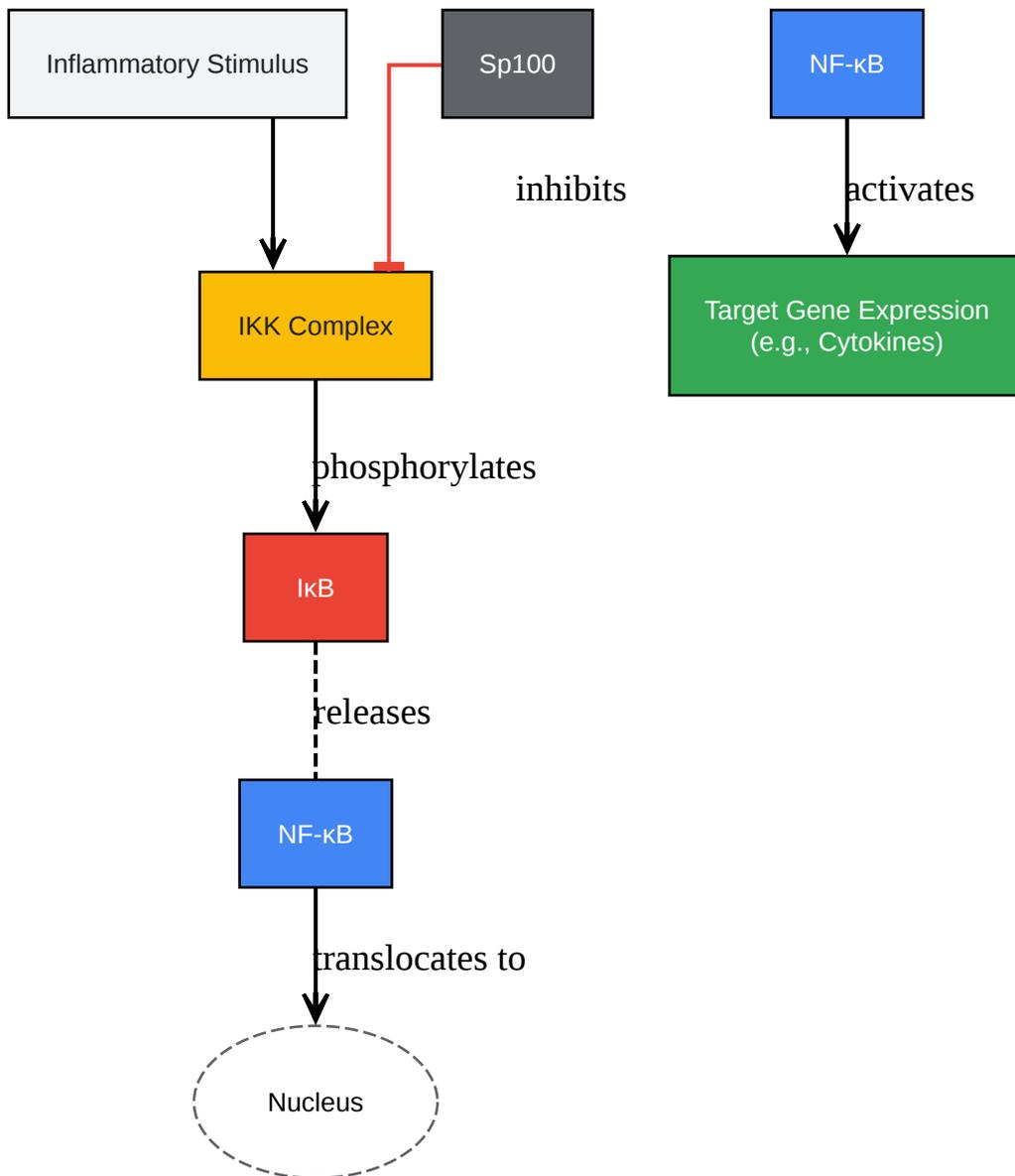
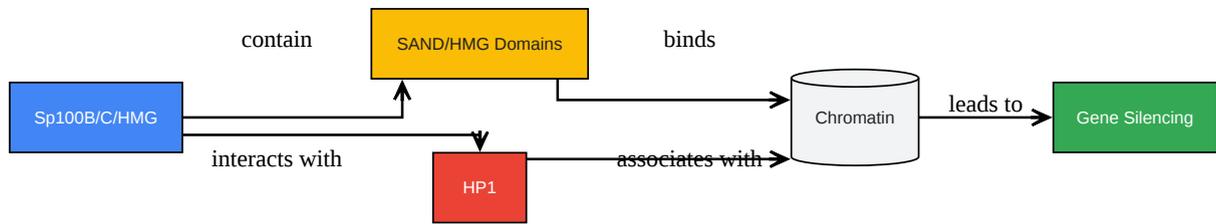
Qualitative data from UniProt suggests that while the SP100 gene is widely expressed, the Sp100-B isoform shows a more restricted expression pattern, being found primarily in the spleen, tonsil, thymus, and mature B-cell lines.[\[10\]](#)

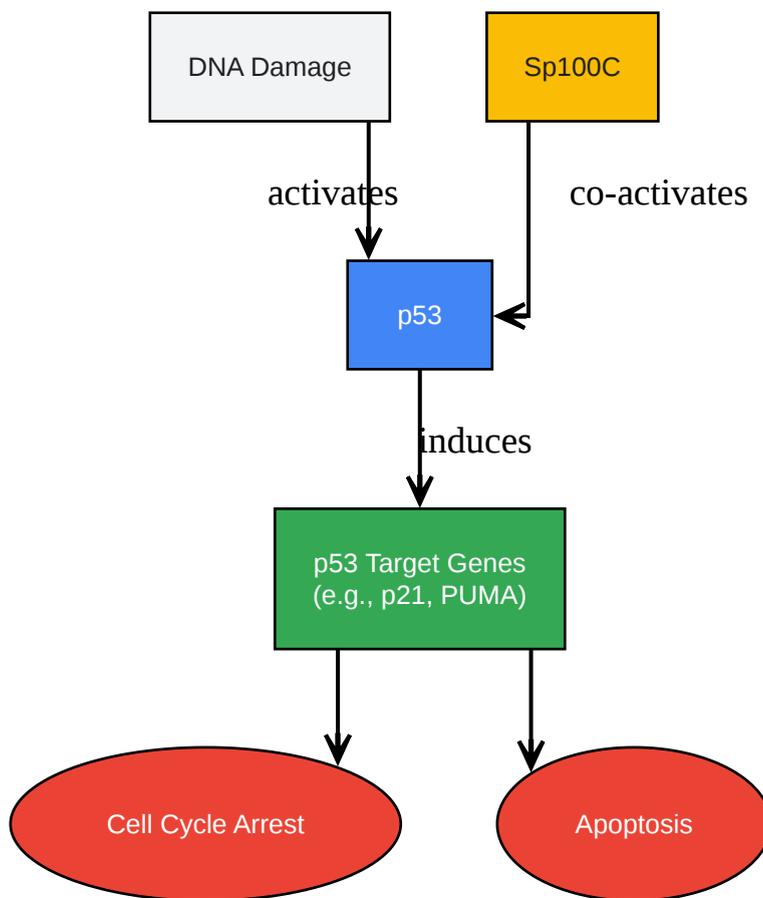
Signaling Pathways and Molecular Interactions

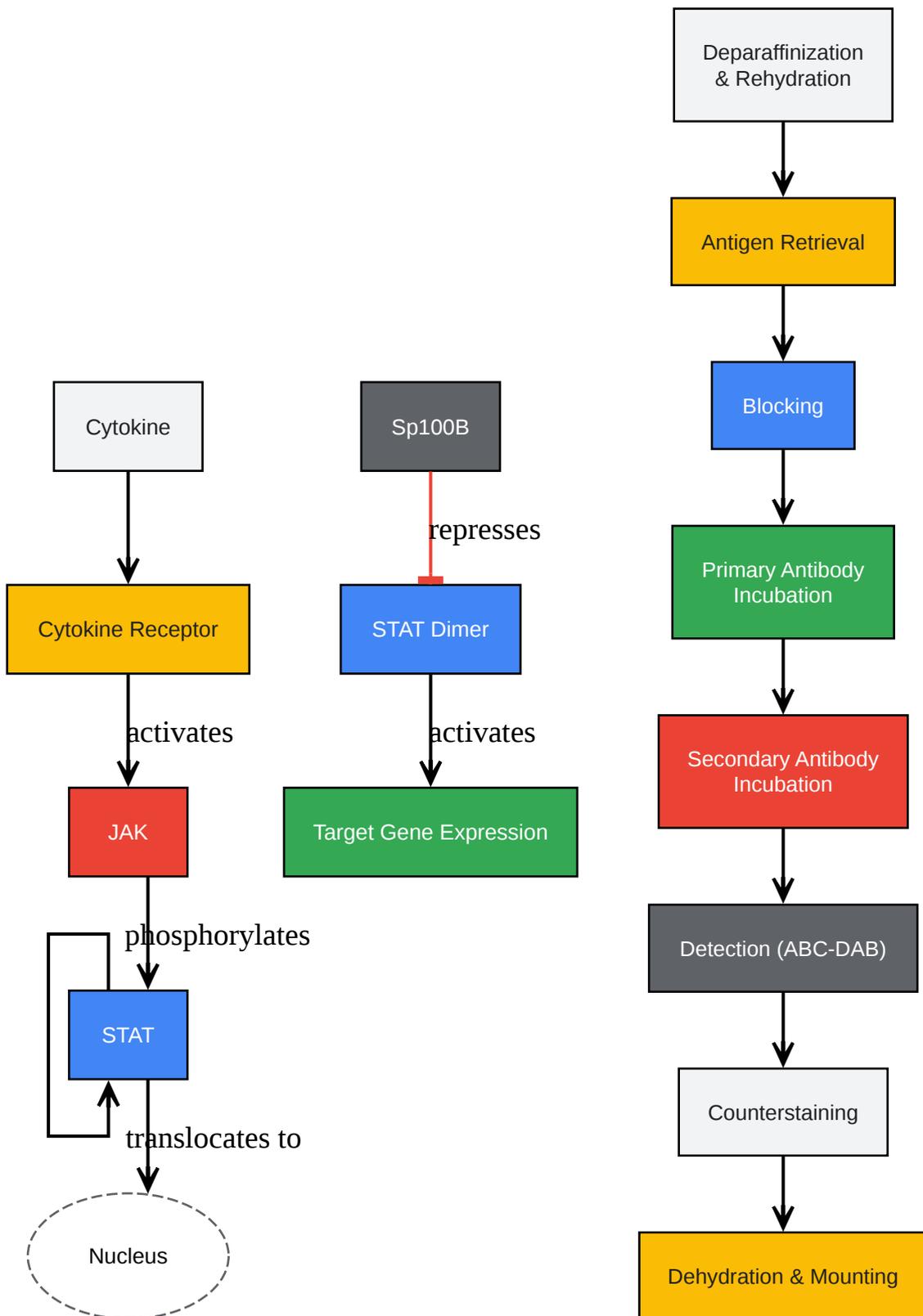
Sp100 isoforms are implicated in several key signaling pathways, often acting as transcriptional co-regulators. Their diverse domains allow for a range of protein-protein and protein-DNA interactions.

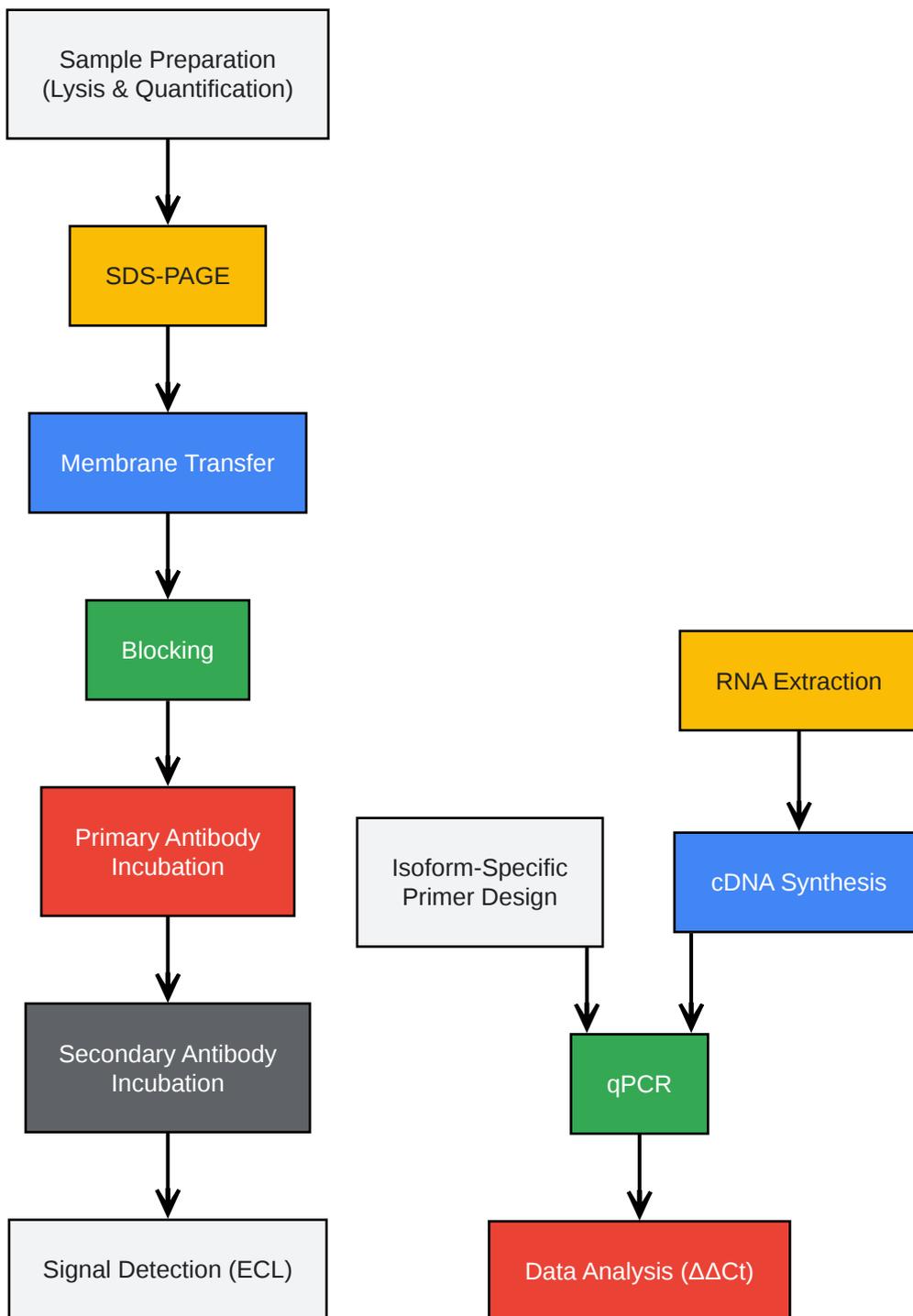
Sp100 and Chromatin Remodeling

Sp100 isoforms, particularly those containing SAND and HMG domains, are involved in chromatin-mediated gene regulation. They can interact with heterochromatin protein 1 (HP1), a key player in the formation of repressive chromatin environments.^{[1][6]} This interaction provides a link between PML nuclear bodies and the chromatin landscape.









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References

- 1. Interaction of SP100 with HP1 proteins: a link between the promyelocytic leukemia-associated nuclear bodies and the chromatin compartment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. protocols.io [protocols.io]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | The Fate of Speckled Protein 100 (Sp100) During Herpesviruses Infection [frontiersin.org]
- 5. SP100B, a repressor of gene expression preferentially binds to DNA with unmethylated CpGs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Interaction of SP100 with HP1 proteins: A link between the promyelocytic leukemia-associated nuclear bodies and the chromatin compartment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. SP100 protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 8. A bioinformatic survey of RNA isoform diversity and expression across 9 GTEx tissues using long-read sequencing data - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Surveying the landscape of RNA isoform diversity and expression across 9 GTEx tissues using long-read sequencing data - PMC [pmc.ncbi.nlm.nih.gov]
- 10. uniprot.org [uniprot.org]
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